Application Notes and Protocols for Studying 7β,27-Dihydroxycholesterol In Vitro

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*7B,27-Dihydroxycholesterol*
Cat. No.:	*B15547812*

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These application notes provide detailed protocols for researchers, scientists, and drug development professionals to study the effects of 7β,27-Dihydroxycholesterol (7β,27-DHC) in vitro. The primary focus is on its role as a Retinoic acid receptor-related orphan receptor gamma t (RORγt) agonist and its impact on T helper 17 (Th17) cell differentiation.

Introduction

7β,27-Dihydroxycholesterol is a naturally occurring oxysterol that has been identified as a potent and selective agonist of RORγt.[1][2][3][4] RORγt is a key transcription factor that governs the differentiation of Th17 cells, a subset of CD4+ T helper cells that produce interleukin-17 (IL-17).[1][2] Th17 cells and IL-17 are critically involved in host defense against certain pathogens and have been implicated in the pathogenesis of various autoimmune and inflammatory diseases.[1][2] Understanding the in vitro conditions to study 7β,27-DHC is crucial for elucidating its biological functions and for the development of novel therapeutics targeting RORγt-mediated pathways.

Data Presentation

The following table summarizes the quantitative data related to the in vitro activity of 7β,27-Dihydroxycholesterol.

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Parameter	Cell Line/System	Value	Reference
RORγt Ki	Recombinant RORγ Ligand Binding Domain	120 nM	[5]
RORγ EC50 (Reporter Assay)	HEK293T cells	691 nM	
RORγt EC50 (Reporter Assay)	HEK293T cells	1,045 nM	
Effective Concentration for IL-17A Production	Human naïve CD4+ T cells	300 nM	
Effective Concentration for IL-17 Production	Mouse Th17 cells	0.3 µM or 6 µM	

Signaling Pathway

7β,27-Dihydroxycholesterol primarily acts as an agonist for RORγt. Upon binding, it promotes the recruitment of coactivator proteins and reduces the binding of corepressor peptides to the RORγt ligand-binding domain.[2] This activation of RORγt drives the transcriptional program for Th17 cell differentiation, leading to the production and secretion of IL-17. While 7β,27-DHC has been investigated for its effects on other nuclear receptors like the Liver X Receptor (LXR), its activity on LXRs is reported to be weak.[6]

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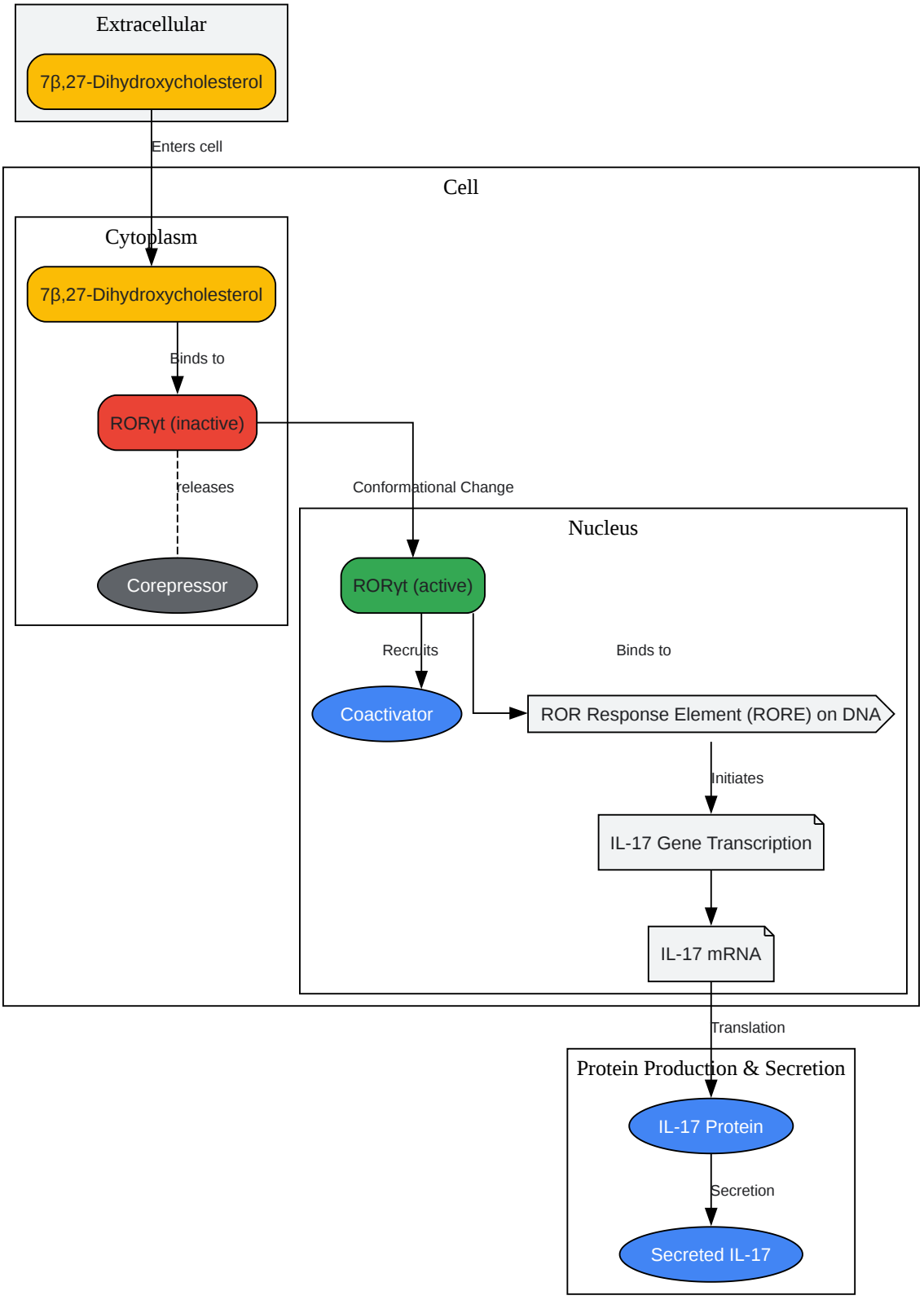

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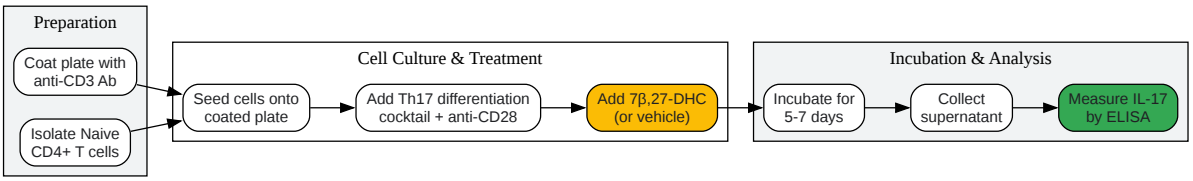

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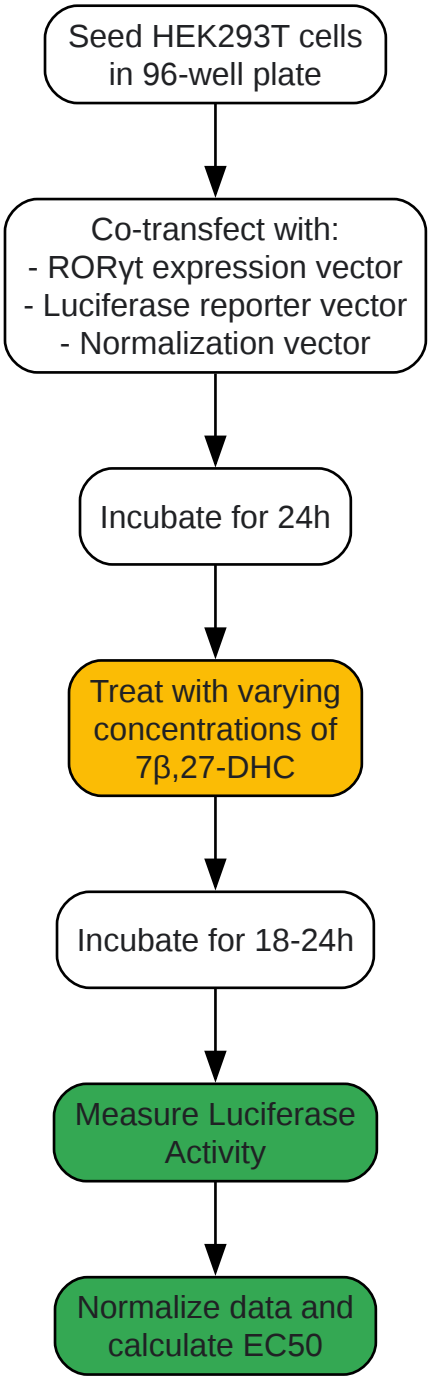

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- To cite this document: BenchChem. [Application Notes and Protocols for Studying 7β,27-Dihydroxycholesterol In Vitro]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15547812/docs#application-notes-and-protocols-for-studying-7-27-dihydroxycholesterol-in-vitro]

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